

Application Notes and Protocols: Synthesis of Benzyl N-(2-hydroxyethyl)carbamate

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Compound of Interest

Compound Name: Benzyl N-(2-hydroxyethyl)carbamate

Cat. No.: B104591

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Benzyl N-(2-hydroxyethyl)carbamate is a valuable intermediate in pharmaceutical synthesis, serving as a building block for more complex molecules.^[1] Its structure incorporates a carbamate linkage and a primary alcohol, providing versatile handles for further chemical modifications. This document provides a detailed experimental protocol for the synthesis of **Benzyl N-(2-hydroxyethyl)carbamate**, along with a summary of key quantitative data and visual representations of the experimental workflow and reaction mechanism.

Data Presentation

A summary of the quantitative data associated with the synthesis of **Benzyl N-(2-hydroxyethyl)carbamate** is presented in the table below for easy reference and comparison.

Parameter	Value	Reference
Reactants		
2-Aminoethanol	2.0 g (32.7 mmol)	[2][3]
Benzyl chloroformate	5.6 mL (41.3 mmol)	[2][3]
Triethylamine	5.5 mL (39.5 mmol)	[2][3]
Solvent		
Dichloromethane	60 mL	[2][3]
Reaction Conditions		
Temperature	Ice bath (initial), then room temperature	[2][3]
Reaction Time	1 hour	[2][3]
Product Characteristics		
Appearance	White powder/solid	[2][3]
Molecular Weight	195.22 g/mol	[2][3]
Melting Point	58-60 °C	[2][3]
Boiling Point	215 °C at 15 mmHg	[2][3]
Yield		
Yield	84%	[2][3]

Experimental Protocols

Synthesis of **Benzyl N-(2-hydroxyethyl)carbamate**

This protocol details the synthesis of **Benzyl N-(2-hydroxyethyl)carbamate** from 2-aminoethanol and benzyl chloroformate.[2][3]

Materials:

- 2-Aminoethanol
- Benzyl chloroformate
- Triethylamine
- Dichloromethane (CH_2Cl_2)
- Ethyl acetate
- Saturated aqueous sodium chloride solution
- Anhydrous sodium sulfate
- Silica gel for column chromatography
- Toluene
- Acetonitrile

Equipment:

- Round-bottom flask
- Ice bath
- Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator
- Glass column for chromatography

Procedure:

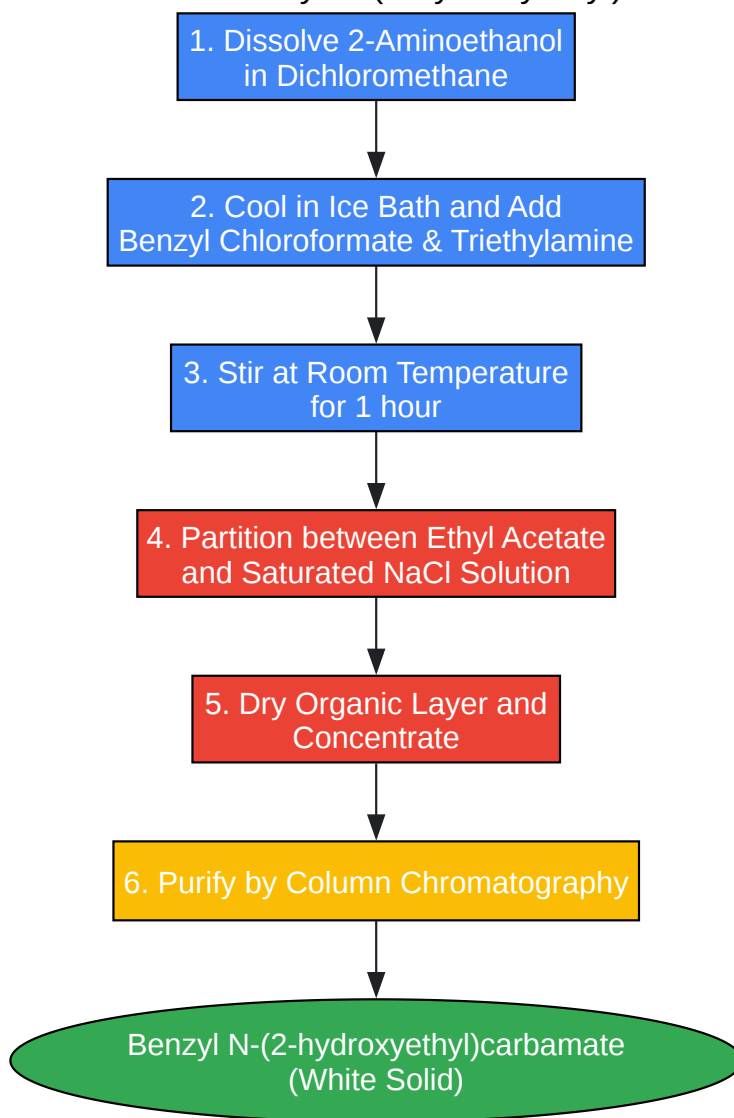
- Reaction Setup: In a round-bottom flask, dissolve 2.0 g (32.7 mmol) of 2-aminoethanol in 60 mL of dichloromethane.^[2]^[3]

- Addition of Reagents: Cool the solution in an ice bath. To the stirred solution, add 5.6 mL (41.3 mmol) of benzyl chloroformate followed by the dropwise addition of 5.5 mL (39.5 mmol) of triethylamine.[\[2\]](#)[\[3\]](#)
- Reaction: Remove the ice bath and allow the mixture to warm to room temperature. Continue stirring for 1 hour.[\[2\]](#)[\[3\]](#)
- Work-up: After the reaction is complete, transfer the mixture to a separatory funnel and partition it between ethyl acetate and a saturated aqueous sodium chloride solution.[\[2\]](#)[\[3\]](#)
- Extraction and Drying: Separate the organic layer, dry it over anhydrous sodium sulfate, filter, and concentrate the solution under reduced pressure using a rotary evaporator.[\[2\]](#)[\[3\]](#)
- Purification: Purify the resulting residue by silica gel column chromatography using a mixture of toluene and acetonitrile (3:2) as the eluent to obtain **Benzyl N-(2-hydroxyethyl)carbamate** as a white solid.[\[2\]](#)[\[3\]](#)

Mandatory Visualization

The following diagrams illustrate the experimental workflow for the synthesis and the chemical reaction mechanism.

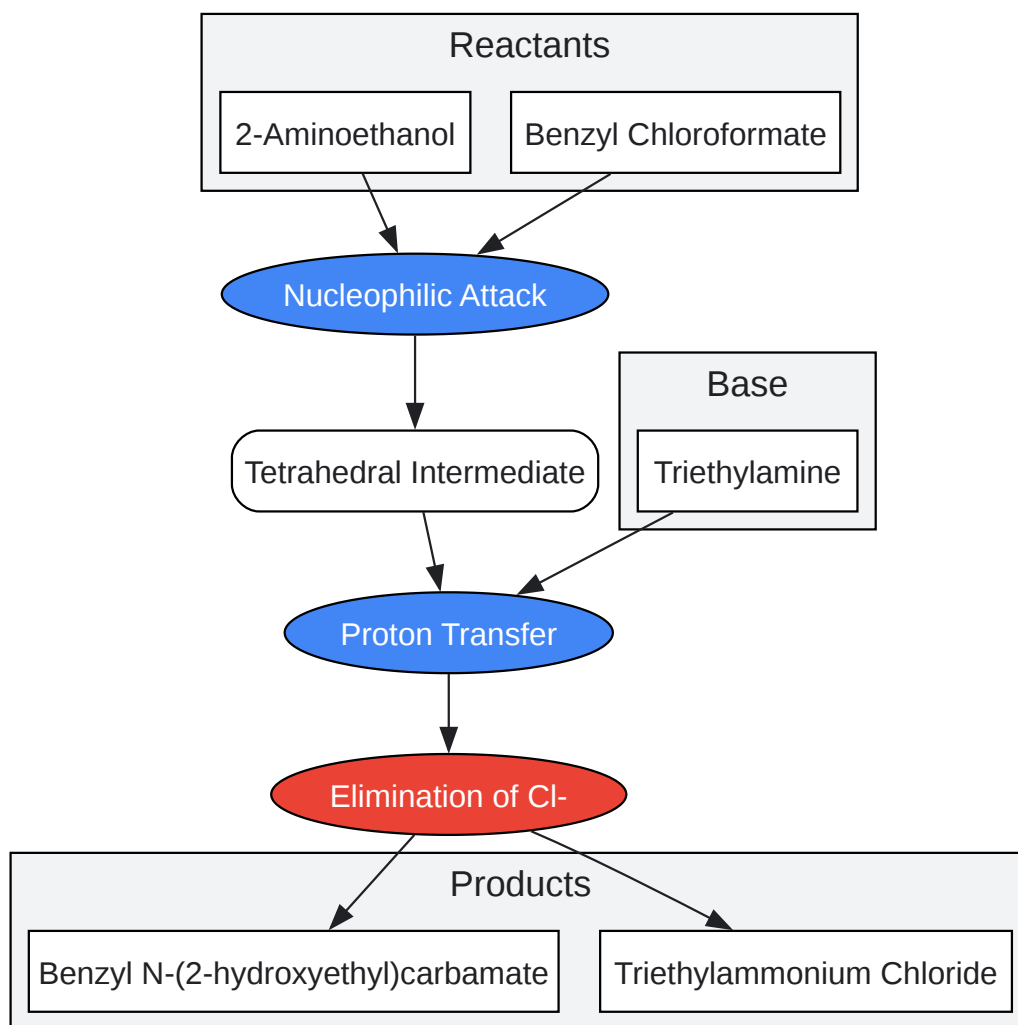
Experimental Workflow for Benzyl N-(2-hydroxyethyl)carbamate Synthesis



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Caption: A flowchart of the synthesis of **Benzyl N-(2-hydroxyethyl)carbamate**.

Reaction Mechanism for Benzyl N-(2-hydroxyethyl)carbamate Synthesis



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Caption: The reaction mechanism for the formation of **Benzyl N-(2-hydroxyethyl)carbamate**.

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References

- 1. nbinno.com [nbinno.com]
- 2. echemi.com [echemi.com]
- 3. BENZYL N-(2-HYDROXYETHYL)CARBAMATE | 77987-49-6 [chemicalbook.com]
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